

Unveiling the Physicochemical Landscape of Methyl α -L-Fucopyranoside: A Technical Guide

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Compound of Interest

Compound Name: *Methyl fucopyranoside*

Cat. No.: *B016489*

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Shanghai, China – December 12, 2025 – In the intricate world of glycoscience and drug discovery, a thorough understanding of the fundamental physical and chemical properties of carbohydrate building blocks is paramount. This technical guide provides an in-depth analysis of the physical properties of methyl α -L-fucopyranoside, a crucial monosaccharide derivative. Tailored for researchers, scientists, and professionals in drug development, this document synthesizes key data, outlines experimental methodologies, and presents a relevant experimental workflow visualization.

Core Physical and Chemical Properties

Methyl α -L-fucopyranoside is a white to off-white crystalline powder.^{[1][2]} Its fundamental properties are summarized in the tables below, providing a ready reference for laboratory applications.

General Properties

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O ₅	[1]
Molecular Weight	178.18 g/mol	[1]
Appearance	White to off-white crystalline powder	[1] [2]
Purity	≥ 98% (as determined by HPLC)	[1]

Physicochemical Data

Property	Value	Conditions	Reference
Melting Point	153 - 160 °C	Not specified	[1] [3]
Specific Rotation [α]D ²⁰	-185° to -215°	c=1 in water	[3] [4] [5]
Solubility	604 g/L	in water at 25 °C	

Experimental Protocols

The accurate determination of the physical properties of methyl α-L-fucopyranoside relies on standardized experimental procedures. The following sections detail the methodologies for measuring melting point, optical rotation, and solubility.

Determination of Melting Point

The melting point of methyl α-L-fucopyranoside is determined using the capillary method.

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Thermometer

- Mortar and pestle

Procedure:

- A small amount of finely powdered methyl α -L-fucopyranoside is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium.
- The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire solid has turned into a clear liquid are recorded. This range represents the melting point of the sample.

Measurement of Specific Rotation

The optical rotation of a solution of methyl α -L-fucopyranoside is measured using a polarimeter. The specific rotation is then calculated from the observed rotation.

Apparatus:

- Polarimeter
- Polarimeter cell (1 dm path length)
- Volumetric flask
- Analytical balance
- Sodium lamp (for D-line at 589 nm)

Procedure:

- A solution of methyl α -L-fucopyranoside is prepared by accurately weighing a known mass of the compound and dissolving it in a known volume of distilled water (e.g., 1 g in 100 mL).
- The polarimeter is calibrated using a blank solution (distilled water).

- The polarimeter cell is rinsed and filled with the prepared solution, ensuring no air bubbles are present in the light path.
- The observed optical rotation (α) is measured at a constant temperature (20 °C) using the sodium D-line.
- The specific rotation ($[\alpha]D^{20}$) is calculated using the following formula: $[\alpha]D^{20} = \alpha / (l \times c)$ where:
 - α is the observed rotation in degrees.
 - l is the path length of the polarimeter cell in decimeters (dm).
 - c is the concentration of the solution in g/mL.

Solubility Determination

The aqueous solubility of methyl α -L-fucopyranoside is determined by the equilibrium solubility method.

Apparatus:

- Vials with screw caps
- Shaker or magnetic stirrer
- Centrifuge
- Analytical balance
- HPLC or other suitable analytical instrument for quantification

Procedure:

- An excess amount of methyl α -L-fucopyranoside is added to a known volume of distilled water in a vial.
- The vial is sealed and agitated at a constant temperature (25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.

- The resulting suspension is centrifuged to separate the undissolved solid.
- A known volume of the clear supernatant is carefully removed and diluted.
- The concentration of the dissolved methyl α -L-fucopyranoside in the diluted supernatant is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).
- The solubility is then calculated and expressed in g/L.

Experimental Workflow Visualization

Methyl α -L-fucopyranoside is frequently utilized in glycobiology research, particularly in studying carbohydrate-protein interactions. One common application is in competitive binding assays to determine the inhibitory potential of various compounds against the binding of a specific lectin to its fucosylated ligand. The following diagram illustrates a typical experimental workflow for a competitive Enzyme-Linked Immunosorbent Assay (ELISA).



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Competitive ELISA Workflow for Lectin Inhibition Assay.

This workflow demonstrates how methyl α -L-fucopyranoside can be used as a known inhibitor to compete with the binding of a lectin to a fucosylated glycoprotein immobilized on a microtiter plate. The resulting signal is inversely proportional to the inhibitory activity of the tested compound. This type of assay is crucial for screening and characterizing potential anti-adhesion therapeutics that target lectin-carbohydrate interactions.

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